

Application Notes and Protocols for Isotope Tracing Studies Using (-)-SHIN1

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Compound of Interest

Compound Name: (-)-SHIN1
CAS No.: 2444764-09-2
Cat. No.: B2380072

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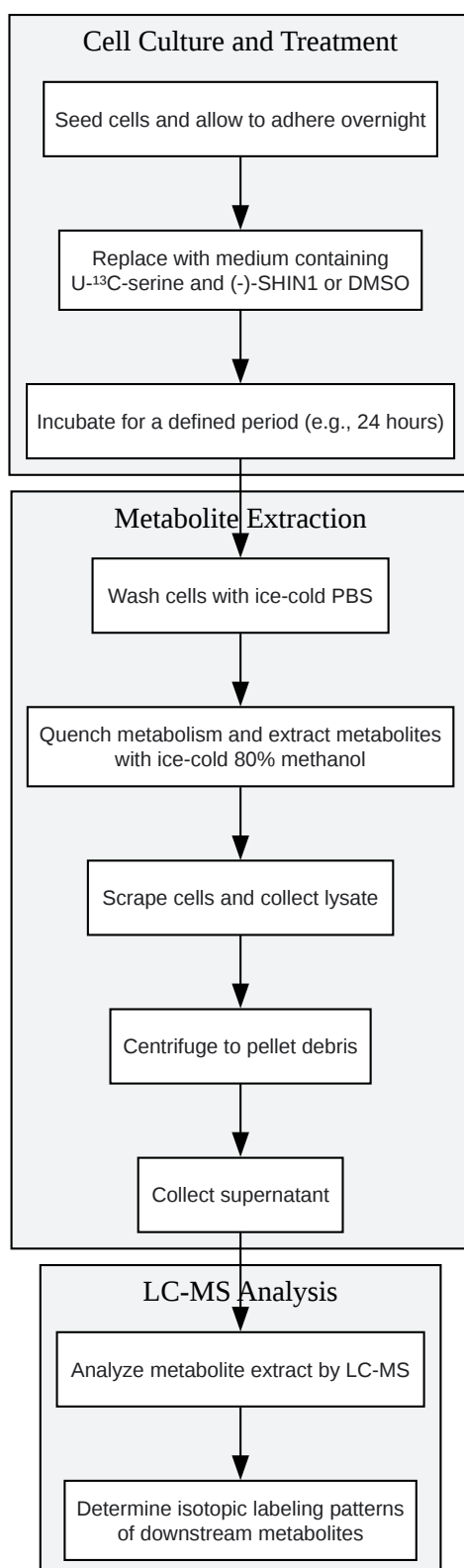
Introduction

(-)-SHIN1 is a potent dual inhibitor of cytosolic (SHMT1) and mitochondrial (SHMT2) serine hydroxymethyltransferase.[1] These enzymes play a critical role in one-carbon (1C) metabolism by catalyzing the reversible conversion of serine and tetrahydrofolate to glycine and 5,10-methylenetetrahydrofolate. This reaction is a primary source of one-carbon units essential for the biosynthesis of nucleotides (purines and thymidylate) and other crucial biomolecules.[2][3] Inhibition of SHMT1 and SHMT2 by (-)-SHIN1 disrupts this pathway, leading to the depletion of one-carbon units and subsequent cell cycle arrest and inhibition of cancer cell proliferation.[3]

Isotope tracing is a powerful technique used to track the metabolic fate of labeled atoms from a substrate as they are incorporated into downstream metabolites.[4] When combined with a metabolic inhibitor like (-)-SHIN1, isotope tracing can elucidate the specific impact of the inhibitor on a metabolic pathway. This document provides detailed application notes and protocols for utilizing (-)-SHIN1 in isotope tracing studies to investigate its effects on one-carbon metabolism.

Mechanism of Action and Signaling Pathway

(-)-SHIN1 acts as a competitive inhibitor at the folate binding site of both SHMT1 and SHMT2. [5] This inhibition blocks the transfer of a carbon atom from serine to tetrahydrofolate, thereby depleting the pool of 5,10-methylenetetrahydrofolate. This one-carbon unit is crucial for the de novo synthesis of purines and the conversion of dUMP to dTMP, a key step in pyrimidine synthesis. The disruption of these processes leads to a reduction in nucleotide triphosphates, ultimately causing cell cycle arrest.[6][7]



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